Application Notes and Protocols for TM5275 Sodium in Tumor Microenvironment Research

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Compound of Interest

Compound Name:	*TM5275 sodium*
Cat. No.:	*B10764172*

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Introduction

TM5275 sodium is a potent and orally bioavailable small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1).[1] PAI-1 is a key regulator of the plasminogen activation system and has been implicated in a variety of physiological and pathological processes, including cancer progression. Elevated levels of PAI-1 in the tumor microenvironment (TME) are often associated with poor prognosis, promoting tumor growth, angiogenesis, and metastasis while also contributing to immune evasion.[2][3] TM5275, by inhibiting PAI-1, presents a promising therapeutic strategy to modulate the TME and inhibit cancer progression. These application notes provide a comprehensive overview of TM5275's mechanism of action, its effects on the TME, and detailed protocols for its use in preclinical research.

Mechanism of Action

TM5275 functions by specifically inhibiting the activity of PAI-1, a serine protease inhibitor. PAI-1's primary role is to inhibit tissue-type plasminogen activator (tPA) and urokinase-type plasminogen activator (uPA), thereby preventing the conversion of plasminogen to plasmin. Plasmin is a broad-spectrum protease that degrades various components of the extracellular

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matrix (ECM). By inhibiting PAI-1, TM5275 restores plasmin activity, leading to ECM degradation, which can impact cell migration and invasion.

Beyond its role in fibrinolysis, PAI-1 exerts pleiotropic effects on the TME. It protects tumor cells from apoptosis, promotes angiogenesis, and modulates immune responses.[4] TM5275 counters these effects by inducing the intrinsic apoptotic pathway in cancer cells and inhibiting endothelial cell branching, a key step in angiogenesis.[1]

Key Applications in Tumor Microenvironment Research

- Induction of Apoptosis: TM5275 has been shown to induce apoptosis in various cancer cell lines, making it a valuable tool for studying programmed cell death pathways within the TME.
- Anti-Angiogenesis Studies: By inhibiting endothelial cell migration and tube formation, TM5275 can be utilized to investigate the mechanisms of tumor angiogenesis and to evaluate anti-angiogenic therapeutic strategies.
- Modulation of the Immune Microenvironment: PAI-1 has been linked to the regulation of immune checkpoint molecules, such as Programmed Death-Ligand 1 (PD-L1). TM5275 can be used to explore how PAI-1 inhibition affects the tumor immune landscape, potentially sensitizing tumors to immunotherapy.
- Investigation of Extracellular Matrix Remodeling: As a modulator of the plasminogen activation system, TM5275 is a critical tool for studying ECM dynamics and its role in tumor invasion and metastasis.

Data Presentation

In Vitro Cytotoxicity of TM5275

Cell Line	Cancer Type	IC50 (μM)	Reference
HT1080	Fibrosarcoma	~30-40	
HCT116	Colorectal Carcinoma	~40-50	
Ovarian Cancer Cell Lines	Ovarian Cancer	Not specified	

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Note: The IC50 values for TM5275 and the related compound TM5441 were reported to be in the range of 9.7 to 60.3 μM across a variety of human cancer cell lines.

In Vivo Efficacy of PAI-1 Inhibition

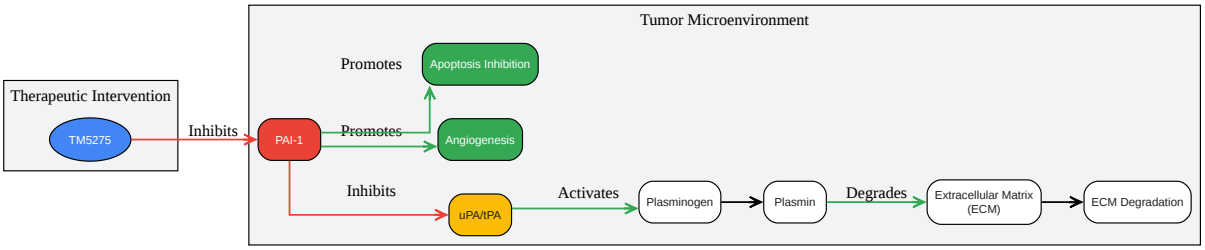
Tumor Model	Treatment	Dose and Schedule	Outcome	Reference
HT1080 Xenograft	TM5441 (related PAI-1 inhibitor)	20 mg/kg, daily oral	Trend of decreased tumor growth, increased tumor cell apoptosis, disruptive effect on tumor vasculature	
HCT116 Xenograft	TM5441 (related PAI-1 inhibitor)	20 mg/kg, daily oral	Trend of decreased tumor growth, increased tumor cell apoptosis, disruptive effect on tumor vasculature	

Note: Specific in vivo tumor growth inhibition data for TM5275 is limited in publicly available literature. The data for the related compound TM5441 suggests the potential anti-tumor efficacy of PAI-1 inhibition.

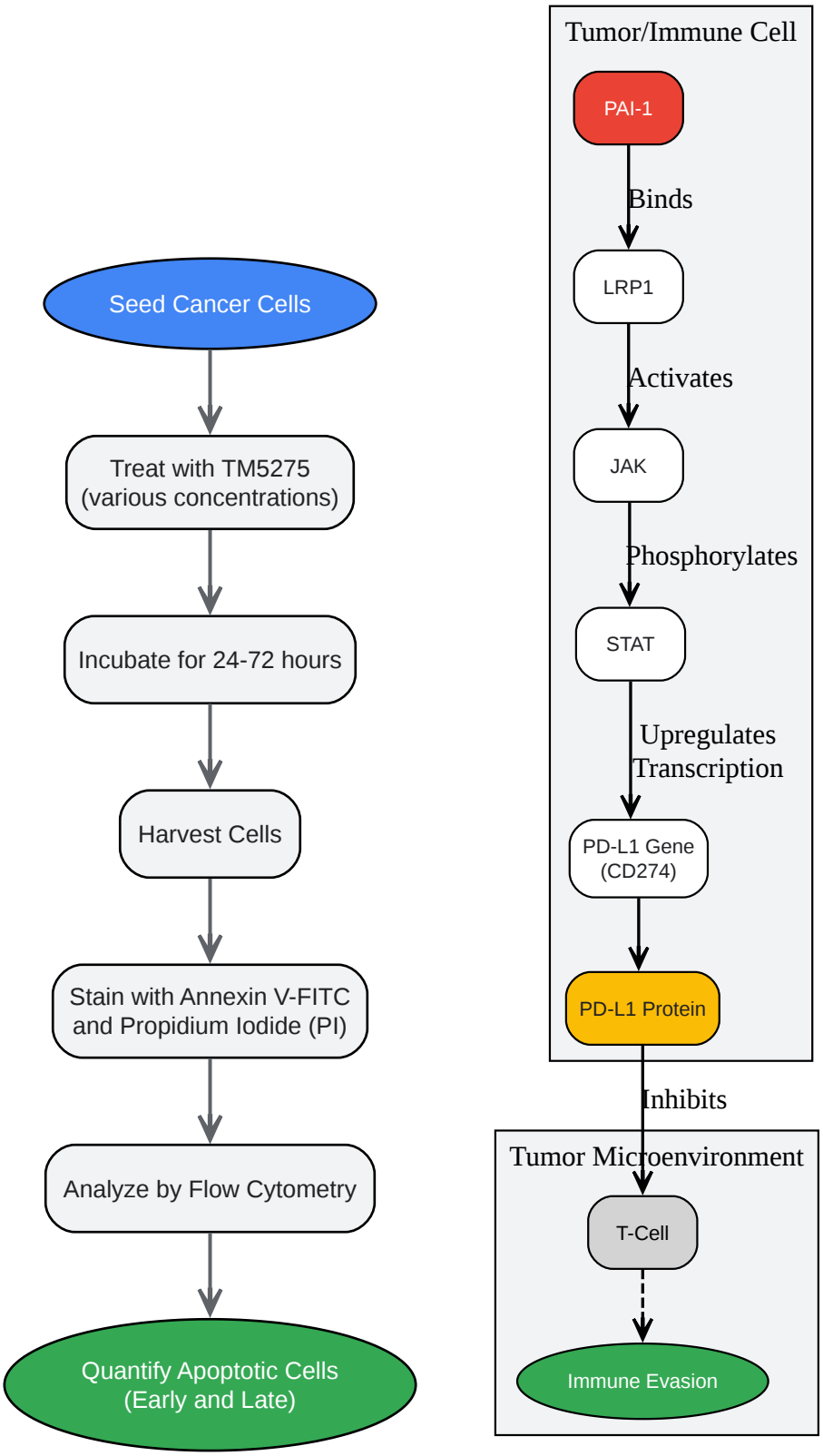
Signaling Pathways and Experimental Workflows

PAI-1 Signaling and TM5275 Inhibition

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